

Addressing batch-to-batch variation of Lithium Citrate powder.

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Compound of Interest

Compound Name: *Lithium Citrate*

Cat. No.: *B077019*

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Technical Support Center: Lithium Citrate Powder

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in addressing batch-to-batch variation of **Lithium Citrate** powder.

Troubleshooting Guides

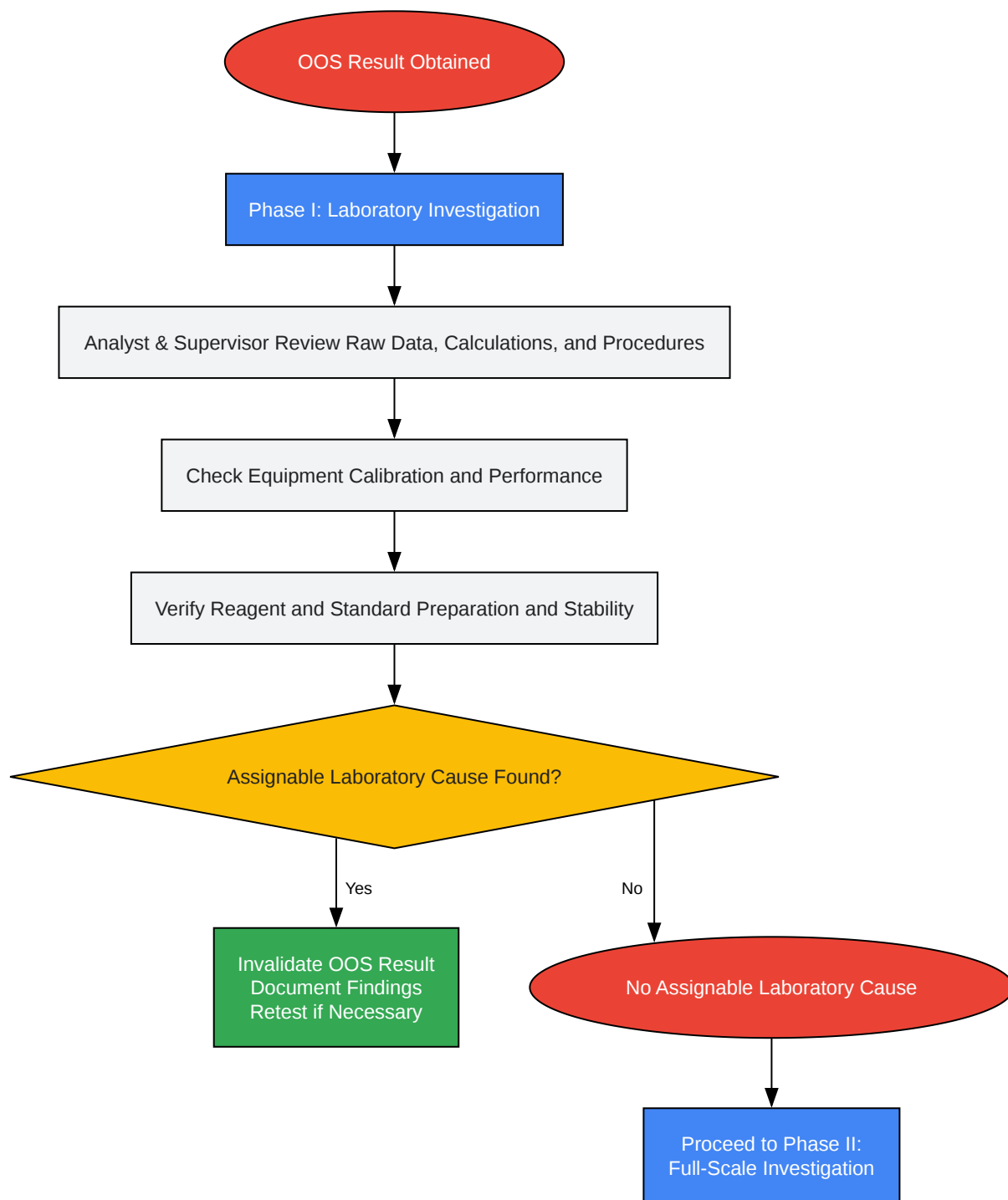
Issue: Out-of-Specification (OOS) Results for a New Batch of **Lithium Citrate** Powder

An Out-of-Specification (OOS) result indicates that a batch of **Lithium Citrate** powder does not meet the established quality criteria. A thorough investigation is necessary to identify the root cause and determine the disposition of the batch.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Q1: What are the initial steps to take when an OOS result is obtained for a batch of **Lithium Citrate** powder?

A1: Upon obtaining an OOS result, an initial investigation should be launched to determine if the result is due to a laboratory error or a true product quality issue.[\[3\]](#)

Initial Laboratory Investigation Workflow



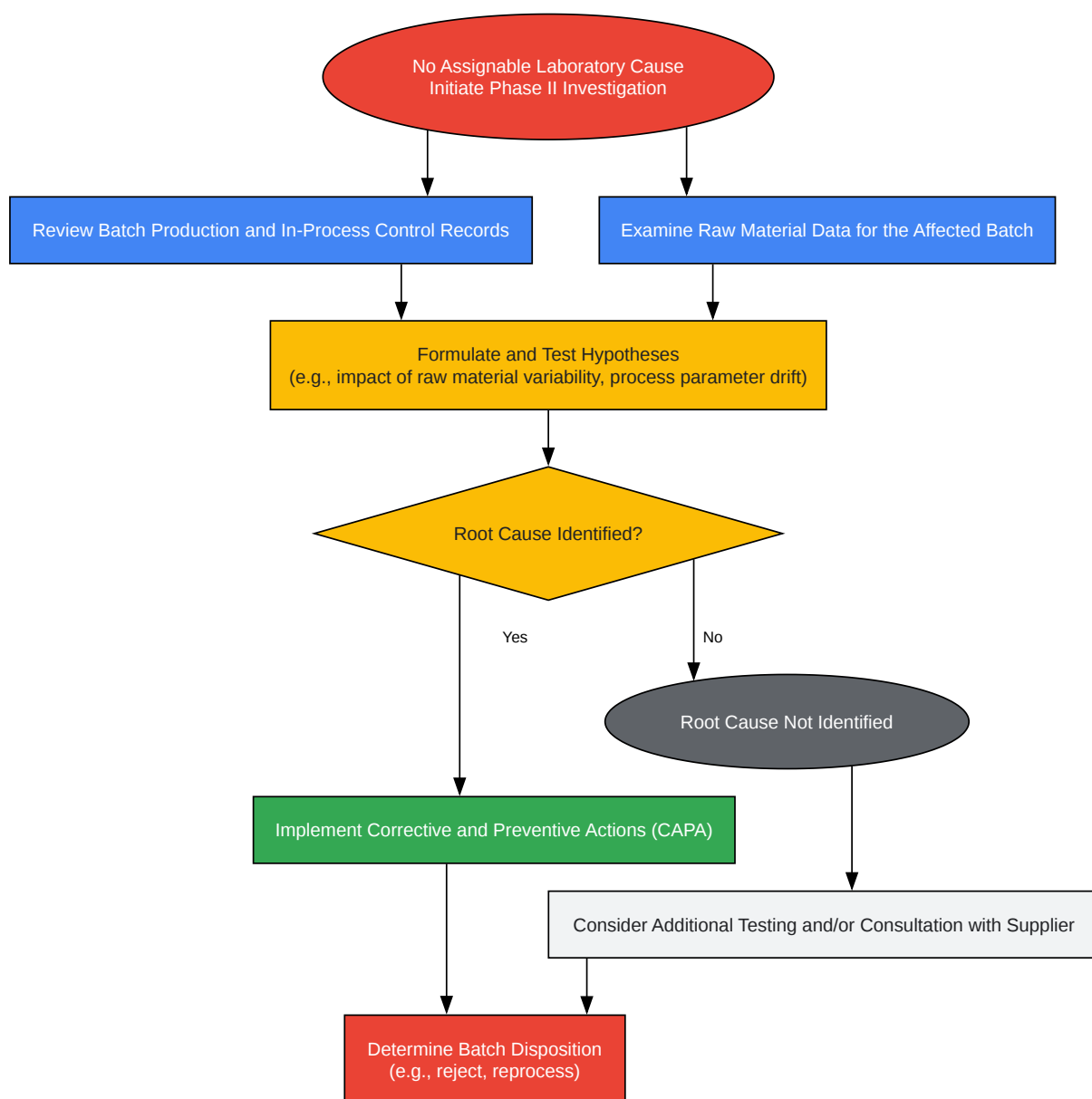
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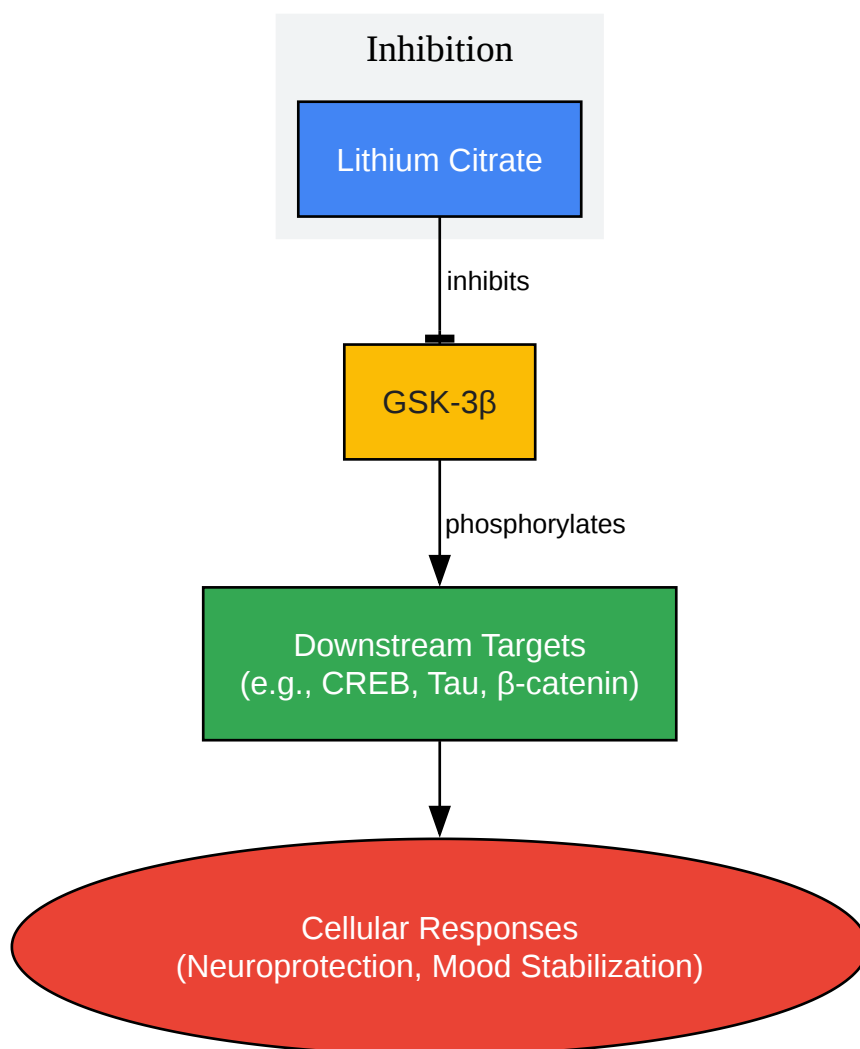
Caption: Initial laboratory investigation workflow for an OOS result.

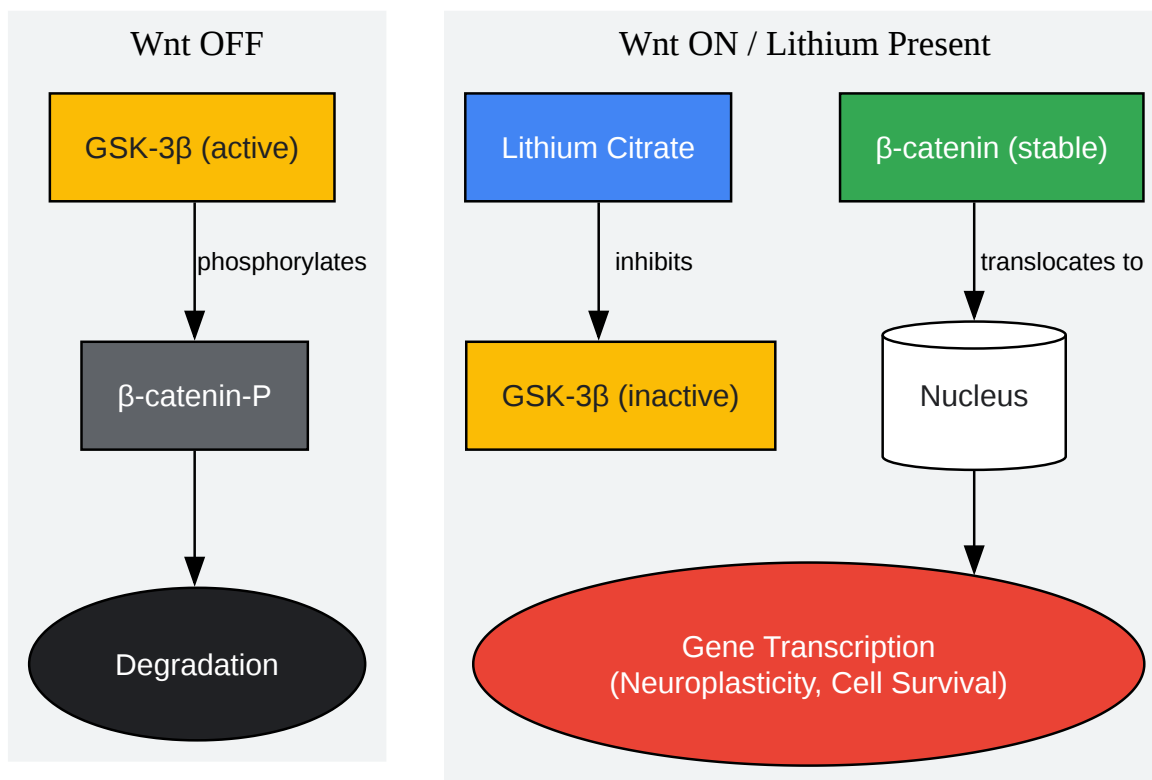
Q2: What should a full-scale (Phase II) investigation entail if no laboratory error is identified?

A2: A full-scale investigation is required to examine the manufacturing process and determine the root cause of the OOS result. This may involve a review of production records, in-process controls, and raw material data.

Full-Scale OOS Investigation Workflow







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